

# Physicochemical properties of 4-Hydroxy-2-butanone

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## Compound of Interest

Compound Name: 4-Hydroxy-2-Butanone

Cat. No.: B042824

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An In-depth Technical Guide to the Physicochemical Properties of **4-Hydroxy-2-butanone**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Hydroxy-2-butanone** (CAS No. 590-90-9), also known as 2-hydroxyethyl methyl ketone, is a bifunctional organic compound containing both a hydroxyl and a ketone functional group.<sup>[1]</sup> This structure makes it a versatile intermediate in organic synthesis.<sup>[1]</sup> It is a colorless to pale yellow liquid and is a component found in the volatile compounds of licorice and in cigarette smoke.<sup>[2][3]</sup> **4-Hydroxy-2-butanone** is a significant pharmaceutical intermediate and is utilized in the synthesis of various molecules, including fused benzazepines which act as selective D3 receptor antagonists.<sup>[4][5]</sup> Furthermore, it serves as a precursor in the production of verrucarin, mevalonic acid lactone, 3-buten-2-one, 4-methyl-5-hydroxymethylthiazole, ( $\pm$ )-lineatin, and beta-hydroxylactones.<sup>[4]</sup>

## Physicochemical Properties

The physicochemical properties of **4-Hydroxy-2-butanone** are summarized in the table below, providing a comprehensive overview for researchers and drug development professionals.

Property	Value	Source(s)
Molecular Formula	C4H8O2	[2][6]
Molecular Weight	88.11 g/mol	[2]
Appearance	Colorless to pale yellow clear liquid	[4][6]
Melting Point	15 °C (estimate)	[2][4][7]
Boiling Point	156-157 °C @ 760 mmHg 73-76 °C @ 12 mmHg	[2][4][6]
Density	1.023 g/mL at 25 °C	[2][4]
pKa	14.43 ± 0.10 (Predicted)	[2][7]
Solubility	Miscible with water, alcohol, ethanol, and ether.[2][4][8] Slightly soluble in Chloroform and Methanol.[2][7]	[2][4][7][8]
Vapor Pressure	1.053 mmHg @ 25 °C (estimate)	[2][6]
Flash Point	88.89 °C (192.00 °F) TCC 32.78 °C (91 °F)	[2][4][6]
Refractive Index	1.430 (n20/D)	[4][8]
LogP (o/w)	-0.739 (estimate)	[6]

## Logical Relationships of Key Properties

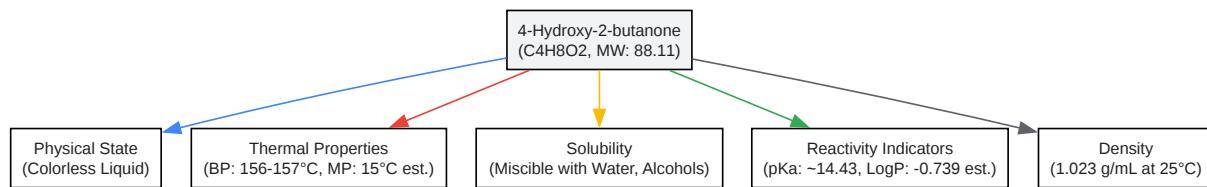


Figure 1: Key Physicochemical Properties of 4-Hydroxy-2-butanone

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Caption: Key physicochemical properties of **4-Hydroxy-2-butanone**.

## Experimental Protocols: Synthesis of 4-Hydroxy-2-butanone

The primary methods for the synthesis of **4-Hydroxy-2-butanone** are through the aldol condensation of acetone and formaldehyde, and the oxidation of 1,3-butanediol.[1]

### Aldol Condensation of Acetone and Formaldehyde

This is a foundational method for producing **4-Hydroxy-2-butanone**.[1] The reaction involves the condensation of acetone and formaldehyde.[1]

- Traditional Liquid-Phase Synthesis: This method typically uses a dilute alkali solution (around 5%) to catalyze the reaction.[9] A significant excess of acetone is used, with a formaldehyde to acetone ratio of approximately 1:30.[9] This process, however, can lead to the formation of formaldehyde self-polymers and by-products like butenone upon distillation, with a final purity of around 75%.[9]
- Non-catalytic Supercritical Synthesis: This approach is conducted in a supercritical state, which offers a fast reaction with high yields.[10][11] The reaction of acetone and formaldehyde aqueous solution in a supercritical state can achieve a yield of up to 90%. [11]

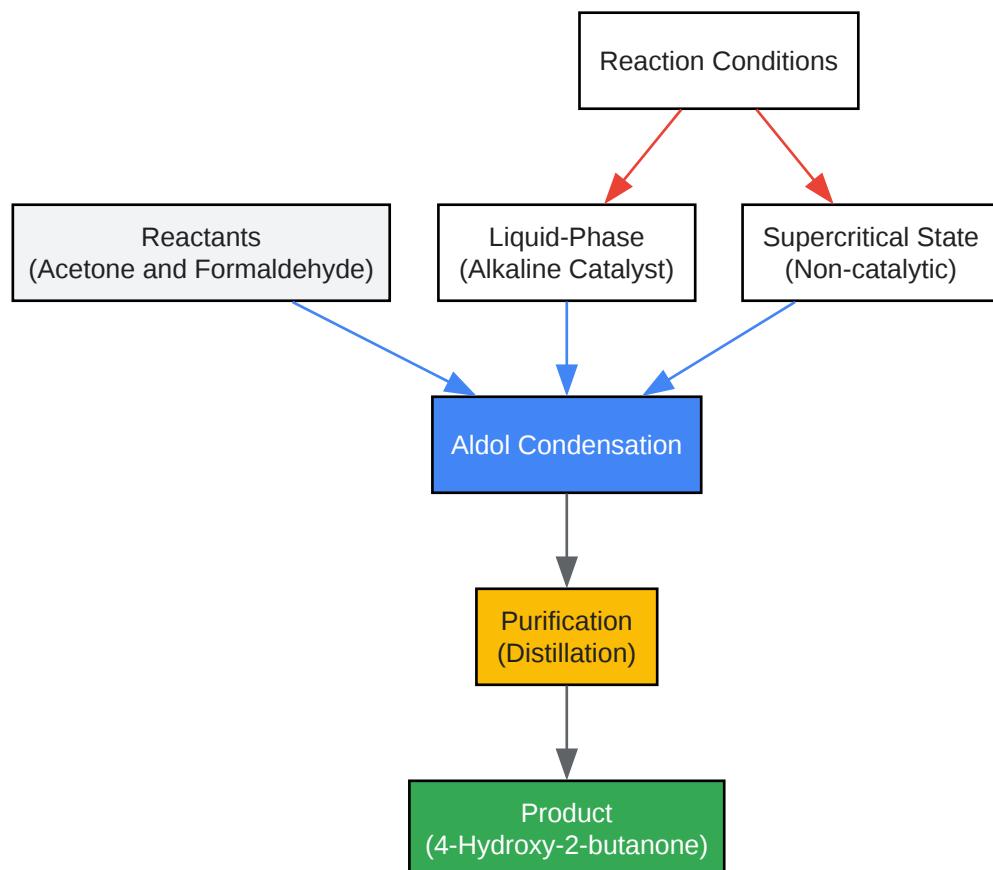


Figure 2: Workflow for Aldol Condensation Synthesis

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Caption: Synthesis of **4-Hydroxy-2-butanone** via Aldol Condensation.

## Oxidation of 1,3-Butanediol

This method involves the catalytic dehydrogenation of 1,3-butanediol to produce **4-Hydroxy-2-butanone**.<sup>[1][12]</sup>

- Gas-Phase Catalytic Dehydrogenation: This process is an effective method for producing **4-hydroxy-2-butanone**.<sup>[1][12]</sup> Copper-based catalysts have shown the highest activity for this transformation.<sup>[1][12]</sup> The reaction can achieve up to 90% selectivity under atmospheric pressure at 120°C.<sup>[12]</sup>
- Oxidation with Hydrogen Peroxide: A patented method describes the synthesis by adding 1,3-butanediol, a catalyst (such as sodium tungstate), water, and a water entrainer to a reaction vessel.<sup>[13]</sup> The mixture is heated to 60-75°C, and hydrogen peroxide (25-35% mass

concentration) is added dropwise while distilling off water.[13] This method is described as environmentally friendly with a high product purity of over 99.75%.[9][13]

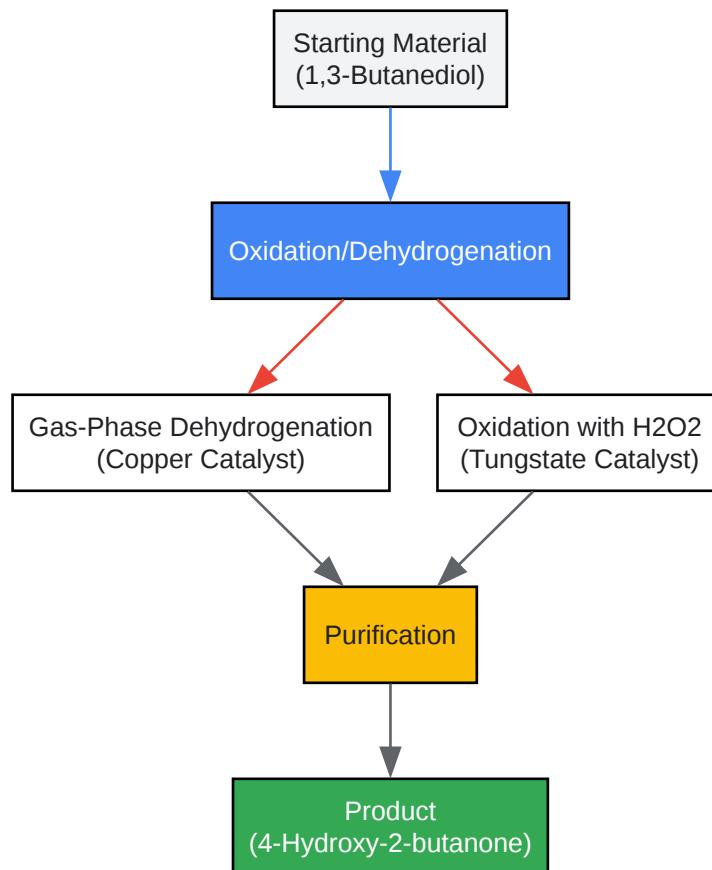


Figure 3: Workflow for Oxidation of 1,3-Butanediol

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Caption: Synthesis of **4-Hydroxy-2-butanone** from 1,3-Butanediol.

## Applications

**4-Hydroxy-2-butanone** is a valuable building block in various research and industrial applications due to its versatile chemical nature.[1]

- Pharmaceutical Intermediate: It is a key intermediate in the synthesis of pharmaceuticals, including fused benzazepine molecules that are selective D3 receptor antagonists.[4][5]
- Flavor and Fragrance Chemistry: It is a precursor for compounds like furaneol, which has a caramel-like aroma, and raspberry ketone, a widely used fragrance.[1][3]

- **Organic Synthesis:** It is used to synthesize a range of other chemicals, such as 3-buten-2-one, 4-methyl-5-hydroxymethylthiazole, and various lactones.[4]
- **Materials Science:** The compound is utilized in the development of polymers and as a ligand or co-monomer in coordination chemistry.[1]

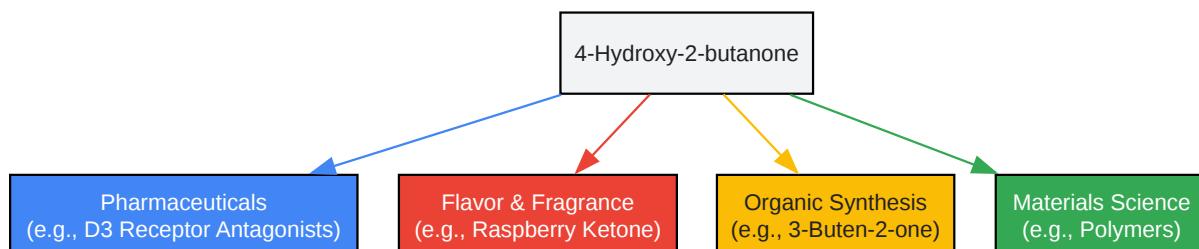


Figure 4: Applications of 4-Hydroxy-2-butanone

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Caption: Major application areas of **4-Hydroxy-2-butanone**.

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